

A Technical Guide to rac-Pregabalin-d4: Commercial Availability and Applications

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *rac-Pregabalin-d4*

Cat. No.: *B1153103*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides comprehensive information on the commercial suppliers, availability, and key applications of **rac-Pregabalin-d4**. Designed for researchers, scientists, and professionals in drug development, this document includes detailed experimental protocols and visual diagrams to support your research endeavors.

Introduction to rac-Pregabalin-d4

rac-Pregabalin-d4 is the deuterated analog of racemic Pregabalin, a gamma-aminobutyric acid (GABA) analog. It is a crucial tool in bioanalytical and pharmacokinetic (PK) studies, primarily serving as an internal standard for the quantification of Pregabalin in various biological matrices using mass spectrometry-based methods. The inclusion of deuterium atoms provides a distinct mass difference from the unlabeled drug, allowing for accurate and precise measurement without interfering with the chemical properties of the analyte.

Commercial Suppliers and Availability

The following table summarizes the commercial availability of **rac-Pregabalin-d4** from various suppliers. Please note that availability and pricing are subject to change and it is recommended to visit the supplier's website for the most current information.

Supplier	Catalog Number	Product Name	Purity	Availability
Pharmaffiliates	PA STI 074700	rac-Pregabalin-d4	High Purity	Inquire for availability[1]
LGC Standards	TRC-P704804	rac-Pregabalin-d4	High Purity	Requires custom synthesis[2]
United States Biological	166278	rac-Pregabalin-d4	Highly Purified	5mg available, pricing listed on website[3]

Experimental Protocols

rac-Pregabalin-d4 is predominantly used as an internal standard in Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) methods for the quantification of Pregabalin. Below are detailed methodologies synthesized from various research publications.

Bioanalytical Method for Pregabalin in Human Plasma using LC-MS/MS

This section outlines a typical experimental protocol for the determination of Pregabalin in human plasma, using **rac-Pregabalin-d4** as an internal standard.

3.1.1. Sample Preparation (Protein Precipitation)

- To 100 µL of human plasma in a microcentrifuge tube, add 20 µL of **rac-Pregabalin-d4** internal standard working solution (concentration will depend on the expected analyte concentration range).
- Add 300 µL of acetonitrile to precipitate plasma proteins.
- Vortex the mixture for 1 minute.
- Centrifuge the tubes at 10,000 rpm for 10 minutes at 4°C.

- Transfer the supernatant to a clean tube and evaporate to dryness under a gentle stream of nitrogen at 40°C.
- Reconstitute the dried residue in 200 µL of the mobile phase.
- Inject a portion of the reconstituted sample into the LC-MS/MS system.

3.1.2. Liquid Chromatography Conditions

- Column: A C18 reverse-phase column (e.g., 50 x 2.1 mm, 3.5 µm particle size) is commonly used.
- Mobile Phase: A gradient or isocratic elution can be employed. A typical mobile phase consists of a mixture of 0.1% formic acid in water (Solvent A) and 0.1% formic acid in acetonitrile (Solvent B).
- Flow Rate: A flow rate of 0.3-0.5 mL/min is generally appropriate.
- Column Temperature: Maintain the column at a constant temperature, for example, 40°C.

3.1.3. Mass Spectrometry Conditions

- Ionization Mode: Electrospray Ionization (ESI) in positive ion mode is typically used for Pregabalin analysis.
- Multiple Reaction Monitoring (MRM): The mass spectrometer is operated in MRM mode to monitor specific precursor-to-product ion transitions for both Pregabalin and **rac-Pregabalin-d4**.
 - Pregabalin: The transition to monitor is typically m/z 160.1 → 142.1.
 - **rac-Pregabalin-d4**: The transition to monitor is typically m/z 164.1 → 146.1.
- Instrument Parameters: Optimize instrument parameters such as declustering potential, collision energy, and source temperature to achieve maximum sensitivity and signal-to-noise ratio.

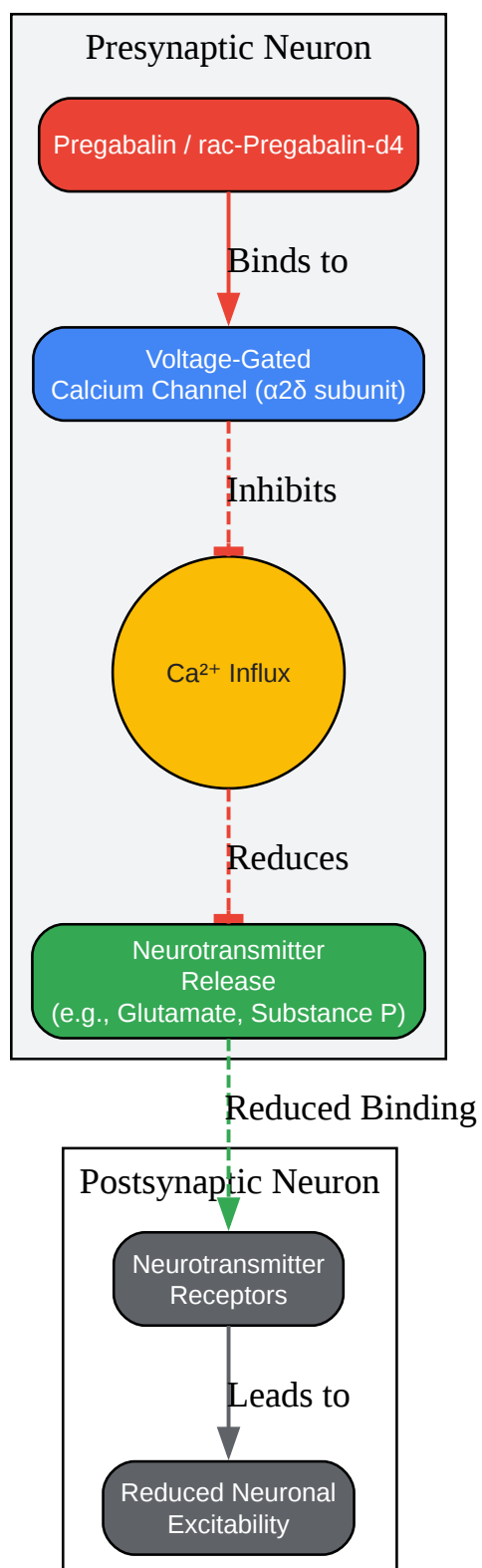
Visualizations

The following diagrams illustrate key concepts related to the use and mechanism of action of Pregabalin.



[Click to download full resolution via product page](#)

Caption: Experimental workflow for the bioanalysis of Pregabalin using **rac-Pregabalin-d4**.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. frontagelab.com [frontagelab.com]
- 2. An Improved LC-ESI-MS/MS Method to Quantify Pregabalin in Human Plasma and Dry Plasma Spot for Therapeutic Monitoring and Pharmacokinetic Applications - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) Method to Quantify Gabapentin and Pregabalin in Urine - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [A Technical Guide to rac-Pregabalin-d4: Commercial Availability and Applications]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1153103#commercial-suppliers-and-availability-of-rac-pregabalin-d4]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com